

Compound of Interest

Compound Name: 3-Chloro-5-nitrobenzaldehyde

Cat. No.: B1357114

3-Chloro-5-nitrobenzaldehyde is a substituted aromatic aldehyde that serves as a pivotal intermediate in synthetic organic chemistry.[1] Its molecule

Physicochemical & Structural Properties

A thorough understanding of a compound's physical properties is fundamental to its effective use in a laboratory setting. The key properties of **3-Chlo**

Property
CAS Number
Molecular Formula
Molecular Weight
Appearance
Purity
Boiling Point
Topological Polar Surface Area
Storage Conditions

```
graph "chemical_structure" {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
```

```
// Benzene Ring
```

```
n1 [label="C"];
```

```
n2 [label="C"];
```

```
n3 [label="C"];
```

```
n4 [label="C"];
```

```
n5 [label="C"];
```

```
n6 [label="C"];
```

```
// Double bonds
```

```
n1 -- n2 [style=bold];
```

```
n3 -- n4 [style=bold];
```

```
n5 -- n6 [style=bold];
```

```
// Single bonds in ring
```

```
n2 -- n3;
```

```
n4 -- n5;
n6 -- n1;

// Substituents
n1_sub [label="C"];
n1_H [label="H", pos="1.2,0.5!"];
n1_0 [label="O", pos="2.0,0!"];

n3_sub [label="Cl", color="#34A853"];

n5_sub_N [label="N+"];
n5_sub_01 [label="O-", pos="0,-1.2!"];
n5_sub_02 [label="O-", pos="1.2,0!"];

// Connections
n1 -- n1_sub;
n1_sub -- n1_H;
n1_sub -- n1_0 [style=bold];

n3 -- n3_sub;

n5 -- n5_sub_N;
n5_sub_N -- n5_sub_01;
n5_sub_N -- n5_sub_02 [style=bold];

// Positioning
n1 [pos="0,1.5!"];
n2 [pos="-1.3,0.75!"];
n3 [pos="-1.3,-0.75!"];
n4 [pos="0,-1.5!"];
n5 [pos="1.3,-0.75!"];
n6 [pos="1.3,0.75!"];

n1_sub [pos="0,3.0!"];
n3_sub [pos="-2.6,-1.5!"];
n5_sub_N [pos="2.6,-1.5!"];
}graphy (TLC).
```

5. Work-up and Isolation: Carefully and slowly pour the reaction mixture onto a large volume of crushed ice
6. Collect the solid product by vacuum filtration and wash thoroughly with cold water until the filtrate is

```
digraph "synthesis_workflow" {
  graph [splines=ortho, nodesep=0.6];
  node [shape=box, style="rounded, filled", fontname="Arial", fontcolor="#202124", fillcolor="#F1F3F4"];
  edge [color="#5F6368"];

  subgraph "cluster_reaction" {
    label = "Reaction Phase";
    style = "filled";
    color = "#E8F0FE";
    node [fillcolor="#FFFFFF"];

    start [label="3-Chlorobenzaldehyde\n+ Conc. H2SO4"];
    reagent [label="Add Nitrating Mixture\n(HNO3/H2SO4)"];
    condition [label="Maintain Temp < 10°C\nStir for 2-3h"];

    start -> reagent [label="Slow Addition"];
    reagent -> condition;
  }

  subgraph "cluster_workup" {
    label = "Work-up & Isolation";
    style = "filled";
    color = "#E6F4EA";
    node [fillcolor="#FFFFFF"];

    quench [label="Pour onto Crushed Ice"];
    filtrate [label="Vacuum Filtration"];
    wash [label="Wash with Cold Water"];

    quench -> filtrate;
    filtrate -> wash;
  }

  subgraph "cluster_purification" {
    label = "Purification";
    style = "filled";
    color = "#FEF7E0";
    node [fillcolor="#FFFFFF"];

    crude [label="Crude Product\n(Isomer Mixture)"];
    purify [label="Suspension/Slurry Method"];
    final [label="Pure 3-Chloro-5-nitrobenzaldehyde", shape=ellipse, style="filled", fillcolor="#D4EDDA"];

    crude -> purify;
    purify -> final;
  }

  condition -> quench [lhead=cluster_workup, ltail=cluster_reaction, minlen=2];
  wash -> crude [minlen=2];
}
```

Caption: General workflow for the synthesis and purification.

Purification Protocol: Isomer Separation by Suspension

Separating the desired **3-chloro-5-nitrobenzaldehyde** from its isomers is critical. A suspension or slurry method [6][7]

- Solvent Preparation: Prepare a solvent mixture, for example, methanol and water (1:1 v/v).
- Suspension: Place the crude, dried product in an Erlenmeyer flask. Add the solvent system (e.g., 5-10 mL per g of product).
- Stirring: Stir the resulting slurry vigorously at room temperature for 30-60 minutes. The undesired isomers, such as 4-chloro-5-nitrobenzaldehyde, will remain in the solution.
- Isolation: Collect the purified solid by vacuum filtration.
- Washing: Wash the filter cake with a small amount of the cold solvent mixture to remove residual dissolved product.
- Drying: Dry the product in a vacuum oven to yield high-purity **3-Chloro-5-nitrobenzaldehyde**.

Spectroscopic Characterization: Confirming Identity and Purity

Rigorous characterization is essential to confirm the structure and purity of the final product. The following [\[8\]](#)[\[9\]](#)[\[10\]](#)

| Technique | Expected Observations |

| :--- | :--- |

| ¹H NMR | Aldehyde Proton (CHO): Singlet, $\delta \approx 10.0$ - 10.5 ppm. Aromatic Protons (Ar-H): Three signals in the δ

| ¹³C NMR | Aldehyde Carbonyl (C=O): $\delta \approx 185$ - 195 ppm. Aromatic Carbons (C-NO₂): $\delta \approx 148$ - 152 ppm. Aromatic Carbons (C-Ar): $\delta \approx 120$ - 140 ppm.

| IR Spectroscopy | C=O Stretch (Aldehyde): Strong absorption band at ~ 1700 - 1715 cm⁻¹. N-O Stretch (Nitro, As): ~ 1500 - 1600 cm⁻¹.

| Mass Spectrometry (EI) | Molecular Ion [M]⁺: Peak at m/z 185. Isotope Peak [M+2]⁺: Peak at m/z 187 (approx. 10% relative intensity).

Applications in Drug Discovery and Development

3-Chloro-5-nitrobenzaldehyde is not merely a laboratory curiosity; it is a workhorse intermediate in the synthesis of various pharmaceuticals and agrochemicals.

Role as a Precursor to Heterocyclic Scaffolds

In pharmaceutical research, it is frequently used to construct heterocyclic systems that form the core of many drugs. [\[2\]](#)[\[11\]](#)

The aldehyde group provides a reactive handle for condensation with nucleophiles like diamines, while the nitro group provides a site for further functionalization.

Caption: Role as a precursor in synthesizing benzimidazole scaffolds.

Safety, Handling, and Storage

As with any active chemical reagent, proper safety protocols must be strictly followed when handling **3-Chloro-5-nitrobenzaldehyde**.

- Hazard Identification: The compound is classified as harmful and an irritant.

- [4] * H302: Harmful if swallowed.

- * H315: Causes skin irritation.

- [4] * H319: Causes serious eye irritation.

- [4] * H335: May cause respiratory irritation.

- [4]* Precautionary Measures:

- P261: Avoid breathing dust.

- [4][12] * P280: Wear protective gloves, eye protection, and face protection.

- [12] * P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact le

- * Handling: All manipulations should be performed in a well-ventilated chemical fume hood. Avoid generat

- Storage: Store in a tightly sealed container in a cool, dry place. For long-term stability, storage at 2-8°C [1][5]

Conclusion

3-Chloro-5-nitrobenzaldehyde (CAS: 22233-54-1) is a strategically important chemical intermediate whose value

References

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